

Budesonide Impurity C: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Budesonide impurity C*

Cat. No.: *B590200*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Budesonide Impurity C**, a known related substance of the corticosteroid drug Budesonide. This document collates available information on its chemical identity, and outlines general analytical and synthetic approaches, offering a valuable resource for researchers in pharmaceutical analysis, quality control, and drug development.

Chemical Identity and Properties

Budesonide Impurity C is a process impurity of Budesonide, a potent glucocorticoid. Structurally, it is the D-homo analogue of Budesonide, meaning the five-membered D-ring of the steroid nucleus has been expanded to a six-membered ring.

Table 1: Chemical Identifiers and Properties of **Budesonide Impurity C**

Parameter	Value	Reference
CAS Number	1040085-99-1	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21]
Molecular Formula	C25H34O6	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21]
Molecular Weight	430.53 g/mol	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21]
IUPAC Name	16 α ,17-[(1RS)- Butylidenebis(oxy)]-11 β - hydroxy-17-(hydroxymethyl)-D- homoandrosta-1,4-diene- 3,17a-dione	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21]
Synonyms	D-Homobudesonide, Budesonide EP Impurity C	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21]

Analytical Characterization

The analytical characterization of **Budesonide Impurity C** is crucial for the quality control of Budesonide active pharmaceutical ingredient (API) and its formulations. High-Performance Liquid Chromatography (HPLC) is the most common technique for the separation and quantification of Budesonide and its impurities. While specific, detailed public data for **Budesonide Impurity C** is limited, general analytical approaches are outlined below.

High-Performance Liquid Chromatography (HPLC)

Various reversed-phase HPLC methods have been developed for the analysis of Budesonide and its related substances. These methods can be adapted for the detection and quantification of **Budesonide Impurity C**.

Table 2: General HPLC Parameters for Budesonide Impurity Analysis

Parameter	Typical Conditions	Reference
Column	C18 (e.g., 4.6 mm x 150 mm, 3.5 µm)	[17]
Mobile Phase	Acetonitrile and a buffer (e.g., phosphate buffer)	[1][3]
Detection	UV at approximately 254 nm	[17]
Flow Rate	1.0 - 1.5 mL/min	[17]
Column Temperature	50 °C	[17]

Note: The retention time for **Budesonide Impurity C** (D-Homobudesonide) is reported to be approximately 0.36 relative to Budesonide epimer B in the USP monograph.[17] However, specific chromatograms and detailed method validation for this impurity are not widely published.

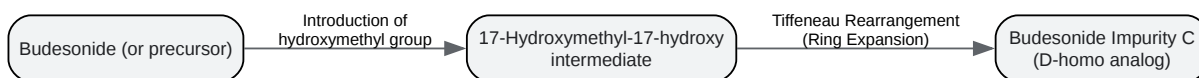
Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy

Mass spectrometry and NMR spectroscopy are essential for the structural elucidation and confirmation of **Budesonide Impurity C**. While detailed public spectra are not readily available, reference standards for **Budesonide Impurity C** can be obtained from various commercial suppliers. These suppliers typically provide a Certificate of Analysis (CoA) which includes ¹H-NMR and mass spectral data, confirming the structure of the impurity.[4][6][9]

Synthesis Approaches

The synthesis of **Budesonide Impurity C** is not widely detailed in public literature. However, its structure as a D-homo steroid suggests that it can be synthesized from Budesonide or a related steroid precursor through a ring expansion reaction. A classical method for the synthesis of D-homosteroids is the Tiffeneau rearrangement.

This reaction typically involves the treatment of a 17-hydroxymethyl-17-hydroxy steroid with a reagent that promotes a carbon migration to expand the D-ring.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. arkat-usa.org [arkat-usa.org]
- 3. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 4. mdpi.com [mdpi.com]
- 5. research.wur.nl [research.wur.nl]
- 6. An efficient procedure for the regiospecific preparation of D-homo-steroid derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. esschemco.com [esschemco.com]
- 8. Isolation and Characterization of Photodegradation Impurity in Budesonide Drug Product Using LC-MS and NMR Spectroscopy [scirp.org]
- 9. Budesonide EP Impurity C | CAS No- 1040085-99-1 | Simson Pharma Limited [simsonpharma.com]
- 10. 2024.sci-hub.st [2024.sci-hub.st]
- 11. researchgate.net [researchgate.net]
- 12. Two new C-nor/D-homo corticosteroids formed by dehydration rearrangement of a 12beta-hydroxy corticoid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. waters.com [waters.com]
- 14. cleanchemlab.com [cleanchemlab.com]
- 15. pharmaffiliates.com [pharmaffiliates.com]

- 16. synthinkchemicals.com [synthinkchemicals.com]
- 17. researchgate.net [researchgate.net]
- 18. glppharmastandards.com [glppharmastandards.com]
- 19. drashavins.com [drashavins.com]
- 20. Identification and Quantification by NMR Spectroscopy of the 22R and 22S Epimers in Budesonide Pharmaceutical Forms [mdpi.com]
- 21. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Budesonide Impurity C: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b590200#budesonide-impurity-c-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com